Application Notes & Protocols: Lithium Nitrate Trihydrate for Thermal Energy Storage

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Compound of Interest

Compound Name: *Lithium nitrate hydrate*

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Abstract

Lithium nitrate trihydrate ($LiNO_3 \cdot 3H_2O$) is a salt hydrate phase change material (PCM) of significant interest for low-temperature thermal energy storage (TES) applications. Its appeal stems from a remarkably high latent heat of fusion and high volumetric energy density, making it a strong candidate for applications where space is a constraint.[1] This document provides a comprehensive guide for researchers and scientists on the characterization, application, and enhancement of $LiNO_3 \cdot 3H_2O$ for TES. We will delve into its fundamental thermophysical properties, address key challenges such as subcooling and material compatibility, and provide detailed, field-tested protocols for its synthesis, characterization, and performance evaluation.

Introduction: The Promise of Lithium Nitrate Trihydrate as a PCM

Phase change materials store and release thermal energy by undergoing a reversible phase transition, typically between solid and liquid states. This process occurs over a narrow temperature range, allowing for the absorption and release of large amounts of heat at a nearly constant temperature. Among the various classes of PCMs, salt hydrates are particularly

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noteworthy for their high volumetric storage densities, which can be nearly double those of paraffin-based PCMs.[2]

Lithium nitrate trihydrate (LNH) stands out due to its high specific heat of fusion (approximately 287 J/g) and a melting point of around 30.1°C (303.3 K).[3][4] This combination of properties makes it exceptionally well-suited for near-room temperature applications, including:

- Building Climate Control: Integration into building materials to passively regulate indoor temperatures.
- Electronics Cooling: Managing transient heat loads in electronic components.[1]
- Solar Energy Storage: Storing heat collected from solar panels for later use, such as in solar cookers.[3]
- Aerospace Thermal Management: Averaging heat loads over time in aerospace systems.[2]

Despite its advantages, realizing the full potential of LNH requires a thorough understanding of its challenges, primarily subcooling, and the implementation of robust experimental protocols.

Fundamental Physicochemical Properties

A precise understanding of the thermophysical properties of $LiNO_3 \cdot 3H_2O$ is the foundation for designing any effective TES system. These properties dictate the material's capacity to store energy and the rate at which it can be charged and discharged.

Causality Note: The high volumetric heat of fusion is a direct result of the high density of the salt hydrate compared to organic PCMs like paraffins.[2] This is a critical factor for applications where the volume of the storage unit is a primary design constraint.

Table 1: Key Thermophysical Properties of Lithium Nitrate Trihydrate

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Property	Value	Unit	Source(s)
Melting Point (Tfus)	**30.1 - 30.2**	**°C**	**[2][5]**
Latent Heat of Fusion (ΔHfus)	274 - 287	J/g (kJ/kg)	[2][3][4][5]
Volumetric Heat of Fusion	~409 (liquid) / ~452 (solid)	MJ/m³	[1][2]
Density (Solid, near Tm)	~1.56	g/cm³	[2]
Density (Liquid, near Tm)	~1.42	g/cm³	[2]
Specific Heat (Solid, near Tm)	1.8	J/(g·K)	[2]
Specific Heat (Liquid, near Tm)	2.8	J/(g·K)	[2]
Thermal Conductivity (Solid)	~0.65	W/(m·K)	[2][6]

| Thermal Conductivity (Liquid) | ~0.48 | W/(m·K) |[2][6] |

Key Application Challenges

While the properties in Table 1 are promising, several challenges must be addressed to ensure reliable and repeatable performance in real-world applications.

- Subcooling (or Supercooling): This is the most significant hurdle for many salt hydrates. Subcooling is the phenomenon where the material cools below its freezing point without solidifying.[7] $LiNO_3 \cdot 3H_2O$ can exhibit a high degree of subcooling (over 20°C), meaning it may not release its stored latent heat when required, rendering the TES system unreliable.[5]
- Phase Segregation: Although less pronounced in congruently melting salt hydrates like LNH, repeated thermal cycling can sometimes lead to the separation of anhydrous salt from the hydrate, gradually reducing the latent heat capacity.[7]

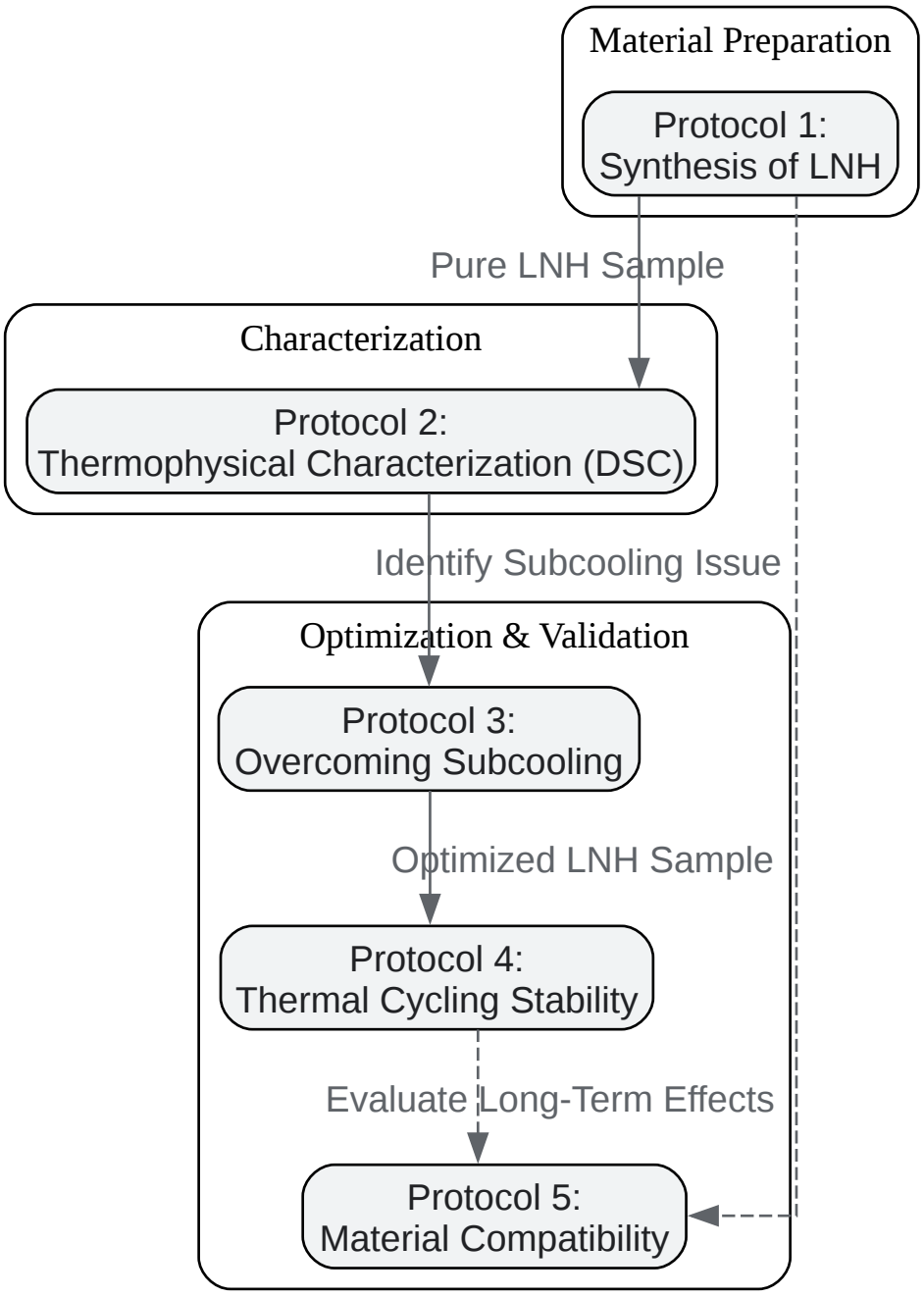
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- Material Corrosion: As a salt solution in its molten state, LNH can be corrosive to certain container materials.[8] Long-term material compatibility is crucial for the operational lifespan of a TES system. Studies have shown that while some aluminum alloys and copper may experience corrosion, stainless steel (e.g., SS 304) exhibits good resistance.[5]

Experimental Workflow and Protocols

This section provides step-by-step protocols for the synthesis, characterization, and performance evaluation of $LiNO_3 \cdot 3H_2O$. The workflow is designed to be a self-validating system, where the results from one protocol inform the choices in the next.

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Caption: General experimental workflow for evaluating $LiNO_3 \cdot 3H_2O$.

Protocol 1: Synthesis of Lithium Nitrate Trihydrate ($LiNO_3 \cdot 3H_2O$)

Objective: To prepare stoichiometric $LiNO_3 \cdot 3H_2O$ from anhydrous lithium nitrate.

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Materials:

- Anhydrous Lithium Nitrate ($LiNO_3$), >99% purity
- Deionized (DI) water
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Digital balance (±0.01 g accuracy)

Procedure:

- Determine Stoichiometric Ratio: The molar mass of $LiNO_3$ is ~68.95 g/mol , and the molar mass of H_2O is ~18.02 g/mol . For the trihydrate form ($LiNO_3 \cdot 3H_2O$), the required mass ratio is approximately 56.1% $LiNO_3$ to 43.9% H_2O.
- Weighing: Accurately weigh a desired amount of anhydrous $LiNO_3$ into a clean, dry beaker.
- Hydration: Calculate and weigh the corresponding amount of DI water needed to achieve the trihydrate stoichiometry.
- Mixing: Add the DI water to the beaker containing the $LiNO_3$. Place the beaker on a magnetic stirrer and mix at a moderate speed at room temperature until all the anhydrous salt is completely dissolved. The dissolution is endothermic, so the beaker will feel cool.
- Storage: Once a clear solution is formed, the $LiNO_3 \cdot 3H_2O$ is ready for use. Store in a sealed container to prevent water evaporation or absorption of atmospheric moisture.

Protocol 2: Thermophysical Characterization via Differential Scanning Calorimetry (DSC)

Objective: To accurately measure the melting point (Tfus), latent heat of fusion (ΔHfus), and specific heat capacity (Cp) of the synthesized $LiNO_3 \cdot 3H_2O$.

Instrumentation:

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- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum DSC pans
- Crimping press for sealing pans

Procedure:

- Sample Preparation: Pipette a small amount (typically 5-10 mg) of the liquid $LiNO_3 \cdot 3H_2O$ into a tared aluminum DSC pan. Accurately record the mass. Hermetically seal the pan to prevent any loss of water during heating. Prepare an identical empty pan to serve as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell.
- Thermal Program (Melting & Freezing Profile):
  - Equilibration: Hold the sample at a temperature well below the expected melting point (e.g., 0°C) for 5 minutes to ensure a uniform solid state.
  - Heating Scan: Heat the sample at a controlled rate (e.g., 5-10°C/min) to a temperature well above the melting point (e.g., 50°C). This scan will be used to determine the melting point and latent heat of fusion.
  - Isothermal Hold: Hold at 50°C for 5 minutes to ensure complete melting.
  - Cooling Scan: Cool the sample at the same rate (5-10°C/min) back down to 0°C. This scan will reveal the crystallization temperature and the degree of subcooling.
- Data Analysis:
  - Melting Point: Determine the onset temperature of the endothermic peak from the heating scan. This is the melting point (Tfus).
  - Latent Heat of Fusion: Integrate the area of the melting peak. The DSC software will calculate the enthalpy change (ΔHfus) in J/g.

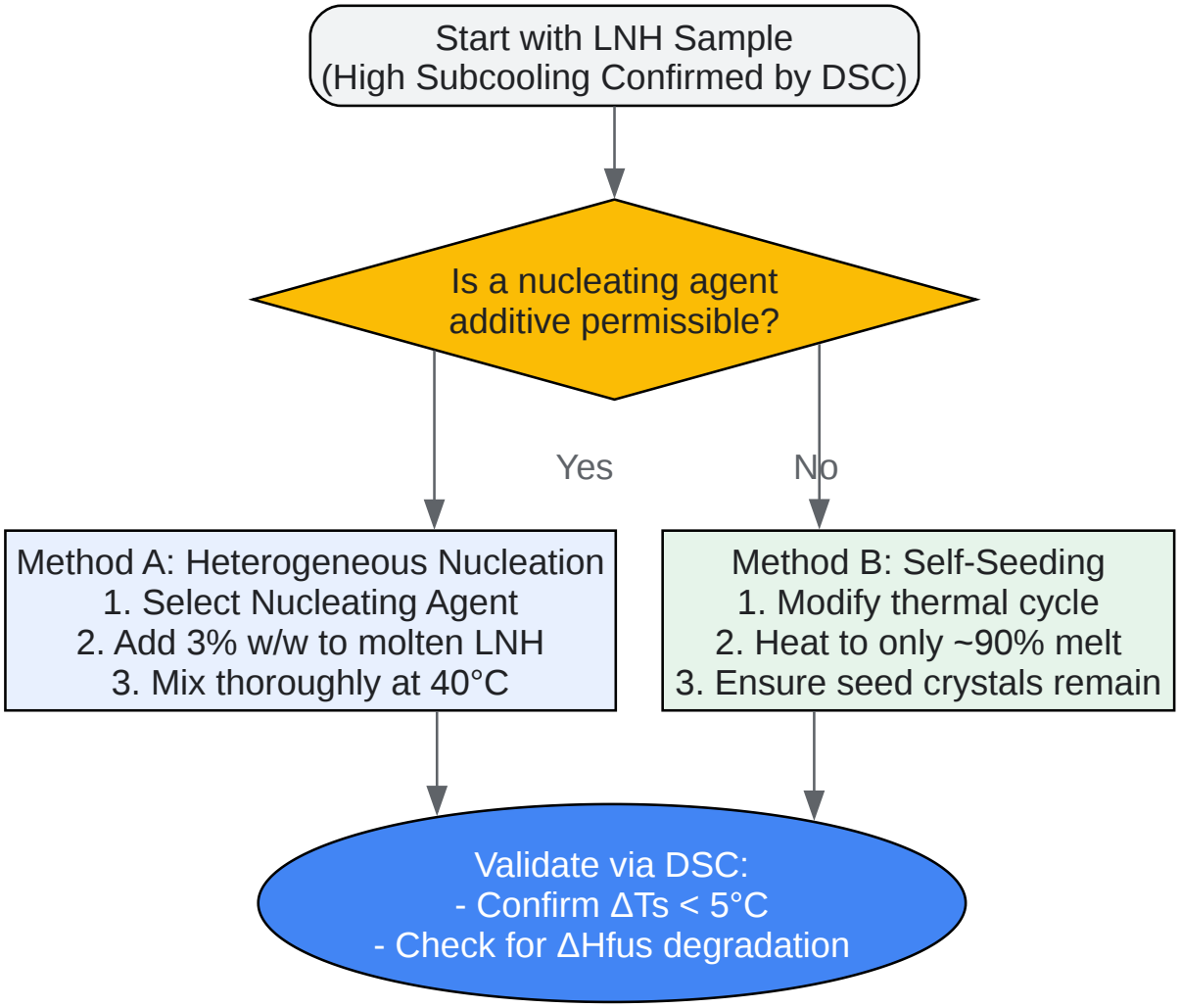
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- Subcooling (ΔTs): On the cooling curve, identify the onset of the exothermic crystallization peak (Tc). The degree of subcooling is calculated as ΔTs = Tfus - Tc. For pure LNH, this value can be large.[5]

Causality Note: A slower heating/cooling rate (e.g., 2-5°C/min) can provide better resolution for the phase transition peaks but requires longer experiment times. A rate of 10°C/min is often a good compromise for screening studies. Hermetic sealing is non-negotiable, as water loss would alter the stoichiometry and all measured thermal properties.

Protocol 3: Overcoming Subcooling - A Comparative Workflow

Objective: To mitigate subcooling in $LiNO_3 \cdot 3H_2O$ to ensure reliable crystallization near the melting point. Two primary methods are presented: heterogeneous nucleation and self-seeding.



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Caption: Decision workflow for mitigating subcooling in LNH.

Method A: Heterogeneous Nucleation

This method introduces a foreign material (a nucleating agent) that acts as a template for crystal growth, reducing the energy barrier for nucleation.

Procedure:

- Select a Nucleating Agent: Effective nucleating agents often have a crystal lattice structure similar to the PCM. For $LiNO_3 \cdot 3H_2O$, promising agents include Zinc Nitrate Hexahydrate ($Zn(NO_3)_2 \cdot 6H_2O$) or proprietary agents like Likasite (copper hydroxy nitrate hydrate).[1][5][9]
- Preparation: Heat the synthesized $LiNO_3 \cdot 3H_2O$ to a temperature above its melting point (e.g., 40°C) to ensure it is fully liquid.
- Addition: Add the selected nucleating agent to the molten LNH. A typical concentration is 3% by weight (w/w).[5]
- Mixing: Mix the solution thoroughly for several hours (e.g., 12 hours) while maintaining the temperature at 40°C to ensure uniform dispersion of the nucleating agent.[5]
- Validation: Re-run the DSC protocol (Protocol 2) on the modified sample. A successful outcome is a significant reduction in subcooling ($\Delta T_s < 5$°C). Note that some nucleating agents may cause a slight reduction in the latent heat of fusion.[5][7]

Method B: Self-Seeding

This method avoids additives by ensuring that a small fraction of the PCM crystals never melts. These "seed" crystals then act as nucleation sites during cooling.

Procedure:

- Modify Thermal Cycle: Instead of heating the LNH to well above its melting point (e.g., 50°C), the upper temperature limit is carefully controlled.

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- Incomplete Melting: The goal is to achieve approximately 90% melting.[5] This can be done by setting the upper temperature limit just slightly above the peak melting temperature observed in the DSC scan (e.g., 32-34°C).
- Validation: Run a modified DSC cycle with this new upper temperature limit. During the cooling scan, crystallization should occur almost immediately at the melting point, effectively eliminating subcooling.[5]

Trustworthiness Note: Self-seeding is highly effective at eliminating subcooling but requires precise temperature control in the final application.[5] Heterogeneous nucleation is often more robust for systems where temperature may overshoot the setpoint. The choice between them is application-dependent.

Protocol 4: Long-Term Thermal Cycling Stability

Objective: To assess the long-term stability and performance of the LNH sample after repeated melting and freezing cycles.

Instrumentation:

- Temperature-controlled water bath or thermal cycler
- Sealed vials or test tubes
- Thermocouple or temperature logger
- DSC for pre- and post-cycling analysis

Procedure:

- Sample Preparation: Prepare multiple sealed vials of your optimized LNH sample (either with a nucleating agent or intended for self-seeding).
- Initial Characterization: Perform a DSC scan (Protocol 2) on one of the samples to establish a baseline for Tfus, ΔHfus, and ΔTs.
- Thermal Cycling: Place the remaining vials in a thermal cycler programmed to cycle between temperatures that ensure complete melting and solidification (e.g., 20°C to 40°C).[5]

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- Cycle Count: Run the system for a large number of cycles (e.g., 100, 500, 1000 cycles) to simulate long-term use.[5]
- Post-Cycling Analysis: After the desired number of cycles, perform a DSC scan on the cycled samples.
- Data Comparison: Compare the post-cycling Tfus and ΔHfus to the baseline values. A stable PCM will show minimal degradation (e.g., <5-10%) in its latent heat of fusion.[5]

Protocol 5: Material Compatibility Assessment

Objective: To evaluate the corrosive effect of molten $LiNO_3 \cdot 3H_2O$ on potential container materials.

Materials:

- Coupons of candidate materials (e.g., Aluminum 3003, Stainless Steel 304)[5]
- Sealed containers (glass or PTFE)
- Oven or incubator set to a temperature above the PCM's melting point (e.g., 50°C)
- Analytical balance, ultrasonic cleaner

Procedure:

- Coupon Preparation: Clean, dry, and accurately weigh each metal coupon.
- Immersion: Place each coupon into a separate container and add enough LNH to fully submerge it. Seal the containers.
- Accelerated Aging: Place the containers in an oven at a constant elevated temperature (e.g., 50°C) for an extended period (e.g., 1000+ hours).
- Post-Immersion Analysis:
  - Carefully remove the coupons from the PCM.

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- Clean the coupons to remove any adhered salt, often using an ultrasonic bath with DI water.
- Dry the coupons thoroughly and reweigh them to determine mass loss.
- Visually inspect the coupons and the salt for signs of corrosion (pitting, discoloration, formation of precipitates).

Interpretation: A lower mass loss and minimal visual change indicate better material compatibility. Stainless steel 304 is expected to show negligible corrosion, while some aluminum alloys may show more significant effects.[5]

Strategies for Performance Enhancement

Beyond addressing subcooling, the performance of LNH can be further enhanced for specific applications.

Nanoparticle Doping

The relatively low thermal conductivity of PCMs can limit the rate of heat transfer. Dispersing a small amount of high-conductivity nanoparticles can create a composite material with improved thermal properties.

Causality Note: Nanoparticles are thought to form a network or "percolation path" within the liquid PCM, facilitating more efficient heat transfer. They can also create additional nucleation sites, potentially influencing specific heat capacity.[10][11]

Table 2: Effect of Nanoparticle Addition on Nitrate-Based PCMs

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Nanoparticle	Base Material	Concentration (wt.%)	Observed Enhancement	Source(s)
MgO	**$LiNO_3$-$NaNO_3$-KNO_3**	**1.0%**	**Specific heat ↑ by 2.6-10.6%; Thermal conductivity ↑ by 11.3-21.2%**	**[10]**
SiO_2/MgO	Quinary Nitrate Salt	0.5% SiO_2 + 0.5% MgO	Specific heat ↑ by up to 50.4%; Latent heat ↑ by 6.2%	[11]

| Al_2O_3/SiO_2 | Hitec Solar Salt | Not Specified | Specific heat ↑ by ~20% |[12] |

Eutectic Formation

For applications requiring a different melting temperature, LNH can be mixed with other salts to form eutectic mixtures. A eutectic is a mixture that melts and freezes at a single, sharp temperature that is lower than the melting points of its individual components.

- Example: A ternary eutectic of $LiNO_3 \cdot 3H_2O$ - $LiNO_3$ - $NaNO_3$ has been shown to have a eutectic melting temperature of 25.8°C with a high enthalpy of fusion (285 J/g).[4][13]

This strategy allows for the precise tuning of the PCM's operating temperature to match specific application requirements.

References

- Thermtest. (n.d.). Thermophysical properties of lithium nitrate trihydrate from (253 to 353) K. Retrieved from [Link]
- Wikipedia. (n.d.). Lithium nitrate. Retrieved from [Link]
- Shamberger, P. J., & Reid, T. (n.d.). Agile Thermal Management STT-RX: Themophysical Properties of Lithium Nitrate Trihydrate from. DTIC. Retrieved from [Link]

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- Shamberger, P. J., & Reid, T. (2012). Thermophysical Properties of Lithium Nitrate Trihydrate from (253 to 353) K. ResearchGate. Retrieved from [Link]
- MDPI. (n.d.). Effects of MgO Nanoparticles on Thermo-Physical Properties of LiNO3-NaNO3-KNO3 for Thermal Energy Storage. Retrieved from [Link]
- Shamberger, P. J., & Reid, T. (n.d.). Agile Thermal Management STT-RX: Themophysical Properties of Lithium Nitrate Trihydrate from. DTIC. Retrieved from [Link]
- Patsnap. (2025). How to Analyze Lithium Nitrate's Impact on Phase Change Material Stability. Retrieved from [Link]
- American Chemical Society. (2022). Phase-Transition Efficacy and Material Compatibility with Thermal Cycling of Lithium Nitrate Trihydrate as a Phase-Change Material. Retrieved from [Link]
- National Institutes of Health (NIH). (2024). Thermophysical Properties' Enhancement of LiNO3-NaNO3-KNO3-NaNO2-KNO2 Mixed with SiO2/MgO Nanoparticles. Retrieved from [Link]
- ResearchGate. (n.d.). Phase-Transition Efficacy and Material Compatibility with Thermal Cycling of Lithium Nitrate Trihydrate as a Phase-Change Material | Request PDF. Retrieved from [Link]
- ResearchGate. (2020). Experimental Investigation of Lithium Nitrate Trihydrate and Calcium Chloride Hexahydrate as Salt Hydrate PCMs for Thermal Energy Storage. Retrieved from [Link]
- Google Patents. (2014). US8703258B1 - Nucleating agent for lithium nitrate trihydrate thermal energy storage medium.
- TechLink. (n.d.). Lithium nitrate trihydrate heat battery provides superior thermal energy storage. Retrieved from [Link]
- OSTI.GOV. (n.d.). Thermophysical Properties of Low Cost Lithium Nitrate Salts Produced in Northern Chile for Thermal Energy Storage. Retrieved from [Link]

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- ResearchGate. (2025). Nitrate based nanocomposite thermal storage materials: Understanding the enhancement of thermophysical properties in thermal energy storage. Retrieved from [Link]
- ResearchGate. (n.d.). Corrosive effect of lithium nitrate trihydrate on common heat exchanger materials | Request PDF. Retrieved from [Link]
- Patsnap. (2025). Optimizing Lithium Nitrate Thermal Stability with Stabilizing Additives. Retrieved from [Link]
- ResearchGate. (n.d.). PCM Properties: Lithium Nitrate Trihydrate. | Download Scientific Diagram. Retrieved from [Link]
- ResearchGate. (n.d.). Specification of the Experimental setup | Download Table. Retrieved from [Link]
- ResearchGate. (2013). Thermophysical properties and application of LiNO3–H2O working fluid. Retrieved from [Link]
- DSpace Repository. (2011). The Effects of Nanoparticle Augmentation of Nitrate Thermal Storage Materials for Use in Concentrating Solar Power Applications. Retrieved from [Link]
- ResearchGate. (2025). Experimental determination of high energy density **lithium nitrate hydrate** eutectics | Request PDF. Retrieved from [Link]
- MDPI. (n.d.). Experimental Investigation on Latent Thermal Energy Storages (LTESs) Based on Pure and Copper-Foam-Loaded PCMs. Retrieved from [Link]

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Sources

- 1. US8703258B1 - Nucleating agent for lithium nitrate trihydrate thermal energy storage medium - Google Patents [patents.google.com]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Lithium nitrate - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. thermtest.com [thermtest.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Technology for Innovative Entrepreneurs & Businesses | TechLink [techlinkcenter.org]
- 10. mdpi.com [mdpi.com]
- 11. Thermophysical Properties' Enhancement of LiNO3-NaNO3-KNO3-NaNO2-KNO2 Mixed with SiO2/MgO Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 12. tdl-ir.tdl.org [tdl-ir.tdl.org]
- 13. researchgate.net [researchgate.net]

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